

Essential Guide to the Proper Disposal of TCS 1102

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCS 1102

Cat. No.: B1682611

[Get Quote](#)

For researchers and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory management. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **TCS 1102**, a potent dual orexin receptor antagonist. Adherence to these protocols is essential for personnel safety and environmental protection.

While **TCS 1102** is not classified as a hazardous substance according to EC Directives, its chemical, physical, and toxicological properties have not been fully investigated.^[1] Therefore, it is imperative to handle and dispose of this compound with caution, treating it as a chemical waste stream.

Immediate Safety and Handling Protocols

Before commencing any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Safety glasses

- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

All handling of **TCS 1102**, including weighing and preparing for disposal, should be conducted within a certified chemical fume hood to minimize inhalation risk.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data relevant to the handling and preparation of **TCS 1102** for disposal.

Parameter	Value	Source
Solubility in DMSO	Soluble to 100 mM	R&D Systems
Solubility in Ethanol	Soluble to 100 mM	R&D Systems
Recommended Storage	Store at room temperature	Tocris Bioscience

Step-by-Step Disposal Procedures

The proper disposal of **TCS 1102** requires segregation into solid and liquid waste streams. Under no circumstances should **TCS 1102** or its solutions be disposed of down the drain.^[1]

- **Waste Collection:** Place all solid **TCS 1102** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), into a designated and clearly labeled solid chemical waste container.^[2]
- **Container Labeling:** The container must be labeled as "Hazardous Waste" and include the chemical name ("**TCS 1102**") and the primary hazard (e.g., "Chemical Waste for Incineration").
- **Storage:** Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- **Institutional Pickup:** Arrange for the disposal of the container through your institution's Environmental Health and Safety (EHS) office.

- **Waste Segregation:** Solutions of **TCS 1102** in organic solvents such as DMSO or ethanol should be disposed of with other organic solvent waste.[3] Do not mix with aqueous or halogenated waste streams unless permitted by your institution's EHS guidelines.
- **Waste Container:** Use a designated, leak-proof, and properly vented container for non-halogenated solvent waste.
- **Labeling:** Clearly label the container with "Hazardous Waste," the names of all solvent constituents (e.g., "DMSO, Ethanol"), and the solute ("**TCS 1102**").
- **Storage and Disposal:** Store the container in a well-ventilated area, away from heat or ignition sources, and arrange for pickup by your institution's EHS office.

Experimental Protocols

While specific experimental protocols for the disposal of **TCS 1102** are not available, the procedures outlined above are based on established best practices for the disposal of non-hazardous solid and liquid chemical waste in a laboratory setting.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TCS 1102**.



[Click to download full resolution via product page](#)

TCS 1102 Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. documents.tocris.com](https://documents.tocris.com) [documents.tocris.com]
- [2. Good Laboratory Practices: Waste Disposal](https://www.scioninstruments.com) [scioninstruments.com]
- [3. uwaterloo.ca](https://uwaterloo.ca) [uwaterloo.ca]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of TCS 1102]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682611/docs#essential-guide-to-the-proper-disposal-of-tcs-1102]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check